

Methyl 4-fluoro-1H-indole-7-carboxylate CAS number lookup

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Compound of Interest

Compound Name: Methyl 4-fluoro-1H-indole-7-carboxylate

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Technical Guide: Methyl 4-fluoro-1H-indole-7-carboxylate

CAS Number: 313337-35-8

This technical guide provides a comprehensive overview of **Methyl 4-fluoro-1H-indole-7-carboxylate**, a fluorinated indole derivative of interest to researchers and professionals in drug development and chemical synthesis. This document collates available data on its chemical properties, synthesis, and potential applications, while also highlighting areas where further research is needed.

Chemical and Physical Properties

Methyl 4-fluoro-1H-indole-7-carboxylate is a heterocyclic organic compound. The presence of a fluorine atom can significantly influence the molecule's electronic properties, lipophilicity, and metabolic stability, making it an attractive building block in medicinal chemistry.

Property	Value	Source
CAS Number	313337-35-8	[1]
Molecular Formula	C ₁₀ H ₈ FNO ₂	[2]
Molecular Weight	193.17 g/mol	[2]
Appearance	Solid (form not specified in available literature)	N/A
Purity	Typically >97% from commercial suppliers	N/A

Synthesis and Experimental Protocols

While detailed and varied experimental protocols for the synthesis and application of **Methyl 4-fluoro-1H-indole-7-carboxylate** are not extensively reported in publicly available literature, its use as a reactant has been documented.

Experimental Protocol: N-Alkylation of **Methyl 4-fluoro-1H-indole-7-carboxylate**

This protocol describes the N-alkylation of **Methyl 4-fluoro-1H-indole-7-carboxylate** as part of the synthesis of bicyclic carboxamides with potential therapeutic applications.[1]

Materials:

- **Methyl 4-fluoro-1H-indole-7-carboxylate** (1 equivalent)
- N,N-Dimethylformamide (DMF) to make a 0.1 M solution
- Sodium tert-pentoxide (1.5 equivalents)
- 1-(bromomethyl)-4-(trifluoromethoxy)benzene (1.2 equivalents)
- Ice bath
- Syringe

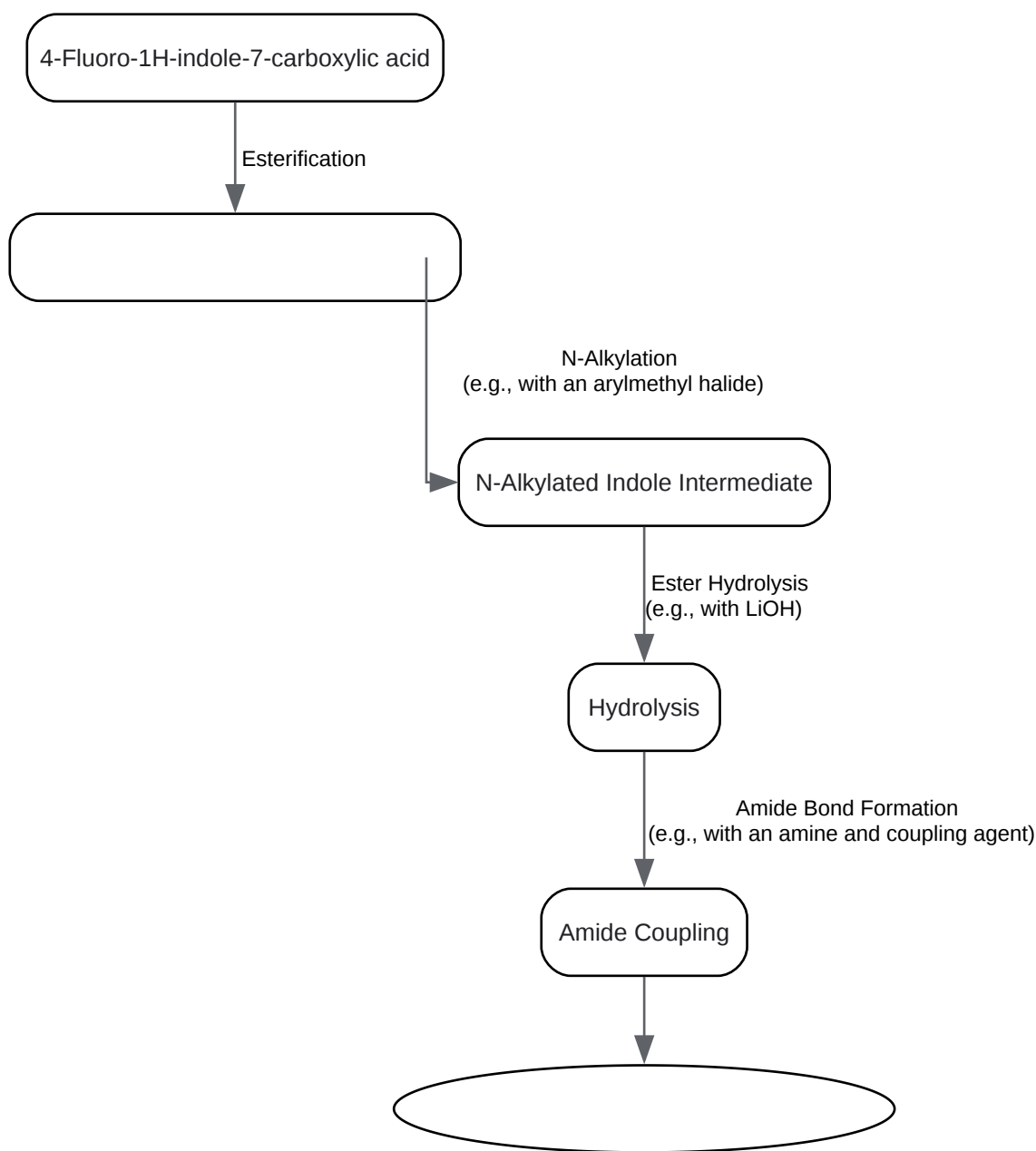
Procedure:

- A solution of **Methyl 4-fluoro-1H-indole-7-carboxylate** in DMF (0.1 M) is prepared and cooled to 0°C using an ice bath.
- Sodium tert-pentoxide is added to the cooled solution, and the mixture is stirred at 0°C for 30 minutes.
- Following the 30-minute stirring period, 1-(bromomethyl)-4-(trifluoromethoxy)benzene is added dropwise to the reaction mixture via a syringe.^[1]

This reaction demonstrates a common synthetic transformation of the indole nitrogen, highlighting the utility of **Methyl 4-fluoro-1H-indole-7-carboxylate** as a chemical intermediate.

Synthetic Workflow

The following diagram illustrates a general synthetic workflow where **Methyl 4-fluoro-1H-indole-7-carboxylate** can be utilized as a key intermediate for the synthesis of more complex molecules.



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Caption: Synthetic pathway from 4-fluoro-1H-indole-7-carboxylic acid to a final product, highlighting the role of **Methyl 4-fluoro-1H-indole-7-carboxylate** as an intermediate.

Biological Activity and Applications in Drug Discovery

There is a notable scarcity of published research specifically detailing the biological activities of **Methyl 4-fluoro-1H-indole-7-carboxylate**. However, the broader class of fluorinated indole derivatives is of significant interest in drug discovery.

The indole scaffold is considered a "privileged structure" in medicinal chemistry due to its presence in numerous biologically active compounds.[3] Fluorination is a common strategy employed to enhance the pharmacological properties of drug candidates, including metabolic stability and binding affinity.[2]

Derivatives of indole-2-carboxylic acid, a related isomer, have been investigated for a range of therapeutic applications, including:

- Antiviral activity, particularly as inhibitors of the HIV-1 integrase strand transfer.
- Anticancer activity, with some derivatives designed to target proteins like 14-3-3 η in liver cancer.
- Antitubercular activity, showing potent growth inhibition of *Mycobacterium tuberculosis*.

Furthermore, other indole derivatives have shown promise as antimicrobial and antifungal agents.[3] While this provides a context for the potential of fluorinated indoles, it is important to note that these activities have not been specifically reported for **Methyl 4-fluoro-1H-indole-7-carboxylate**. The lack of specific data for this compound highlights a potential area for future research and drug discovery efforts.[3]

Signaling Pathways

Currently, there is no available information in the scientific literature that links **Methyl 4-fluoro-1H-indole-7-carboxylate** to specific signaling pathways. The utility of this compound, as suggested by its appearance in patent literature, is primarily as a building block for the synthesis of more complex molecules that may, in turn, be designed to interact with biological targets such as G protein-coupled receptors like the EP2 and EP4 receptors.[1]

Conclusion

Methyl 4-fluoro-1H-indole-7-carboxylate is a valuable chemical intermediate, particularly in the synthesis of complex heterocyclic molecules for potential therapeutic use. While its own

biological activity is not well-documented, its structural features make it a compound of interest for medicinal chemists. The provided experimental protocol for its N-alkylation serves as a practical example of its application in synthesis. Further research is warranted to explore the biological properties of this compound and its derivatives, which could unveil novel therapeutic agents.

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